

In-Depth Technical Guide: Safety and Handling of 2,4,6-Triisopropylbenzenethiol

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Compound of Interest

Compound Name: 2,4,6-Triisopropylbenzenethiol

Cat. No.: B7880755

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **2,4,6-Triisopropylbenzenethiol** (CAS No. 22693-41-0), a sterically hindered thiol compound utilized in various research and development applications. Due to its hazardous properties, strict adherence to safety protocols is imperative to ensure the well-being of laboratory personnel and to maintain a safe research environment.

Hazard Identification and Classification

2,4,6-Triisopropylbenzenethiol is classified as a hazardous substance with multiple risk factors.^{[1][2]} It is corrosive to metals, harmful if swallowed or in contact with skin, and causes severe skin burns and eye damage.^{[1][2]} Inhalation of its vapors can also be harmful and may cause respiratory irritation.^{[1][3]}

GHS Hazard Statements:

- H290: May be corrosive to metals.^[1]
- H302: Harmful if swallowed.^[1]
- H312: Harmful in contact with skin.^[1]
- H314: Causes severe skin burns and eye damage.^[1]

- H319: Causes serious eye irritation.[3]
- H332: Harmful if inhaled.[1]
- H335: May cause respiratory irritation.[3]

Physical and Chemical Properties

A summary of the available physical and chemical properties of **2,4,6-Triisopropylbenzenethiol** is provided in the table below.

Property	Value
Molecular Formula	C ₁₅ H ₂₄ S
Molecular Weight	236.416 g/mol
Physical State	Solid or Semi-Solid or Liquid or Lump
Boiling Point	Not Available
Melting Point	Not Available
Density	Predicted: 0.937 ± 0.06 g/cm ³

Toxicological Information

Detailed quantitative toxicological data for **2,4,6-Triisopropylbenzenethiol** is limited. However, the available information indicates that the substance is harmful through oral, dermal, and inhalation routes of exposure.[1] Substance accumulation in the human body may occur and could be a concern following repeated or long-term occupational exposure.[2]

Toxicity Endpoint	Result
Acute Oral Toxicity	Category 4 (Harmful if swallowed)[1][3]
Acute Dermal Toxicity	Category 4 (Harmful in contact with skin)[1]
Acute Inhalation Toxicity	Category 4 (Harmful if inhaled)[1]
Skin Corrosion/Irritation	Category 1B (Causes severe skin burns and eye damage)[1]
Serious Eye Damage/Irritation	Category 1 (Causes serious eye damage)[1]
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation[3]

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn at all times when handling **2,4,6-Triisopropylbenzenethiol** to minimize exposure.

PPE Category	Specification
Eye Protection	Safety glasses with side shields or chemical safety goggles. A face shield is recommended when there is a risk of splashing.[3]
Hand Protection	Chemical-resistant gloves (e.g., PVC).[2]
Skin and Body Protection	Long-sleeved lab coat, overalls, and a PVC apron.[2] For larger quantities or in case of severe exposure risk, a PVC protective suit may be necessary.[2]
Respiratory Protection	Use in a well-ventilated area. If ventilation is inadequate, a NIOSH-approved respirator should be worn.

Handling and Storage

Proper handling and storage procedures are crucial to prevent accidents and exposure.

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Avoid all personal contact, including inhalation of vapors.[\[1\]](#)
- Do not eat, drink, or smoke in the work area.[\[1\]](#)
- Wash hands thoroughly with soap and water after handling.[\[1\]](#)
- Keep containers securely sealed when not in use.[\[1\]](#)

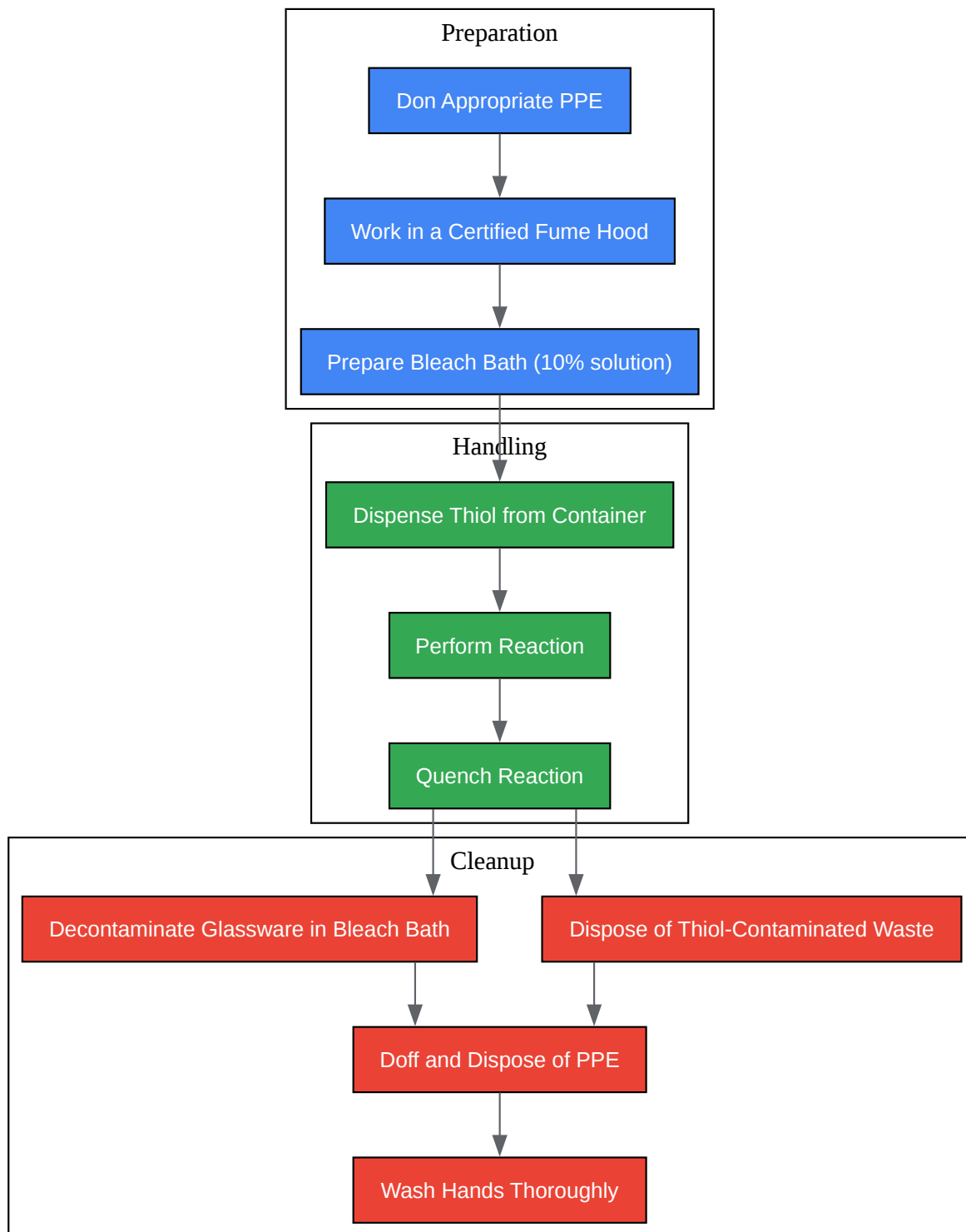
Storage:

- Store in a cool, dry, and well-ventilated area.[\[1\]](#)
- Keep in the original, tightly sealed container.[\[1\]](#)
- Store away from incompatible materials.

Experimental Protocols: Safe Handling of Thiols

The following protocols are recommended for handling **2,4,6-Triisopropylbenzenethiol** and other volatile thiols to mitigate their strong, unpleasant odors and ensure safety.

6.1. General Workflow for Handling Thiols



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Caption: General workflow for safely handling thiols in a laboratory setting.

6.2. Decontamination of Glassware

All glassware that has been in contact with **2,4,6-Triisopropylbenzenethiol** must be decontaminated to neutralize the thiol and its odor.

- **Preparation of Bleach Bath:** Prepare a 10% aqueous solution of sodium hypochlorite (household bleach) in a designated container within the fume hood.
- **Decontamination:** Immediately after use, rinse the glassware with a suitable solvent (e.g., ethanol or acetone) to remove the bulk of the thiol. The rinsate should be collected as hazardous waste.
- **Soaking:** Submerge the rinsed glassware in the bleach bath for at least 2-4 hours, or overnight for heavily contaminated items. The bleach will oxidize the thiol to less odorous sulfonic acids.
- **Final Cleaning:** After soaking, remove the glassware from the bleach bath, rinse thoroughly with water, and then wash with a standard laboratory detergent.

Emergency Procedures

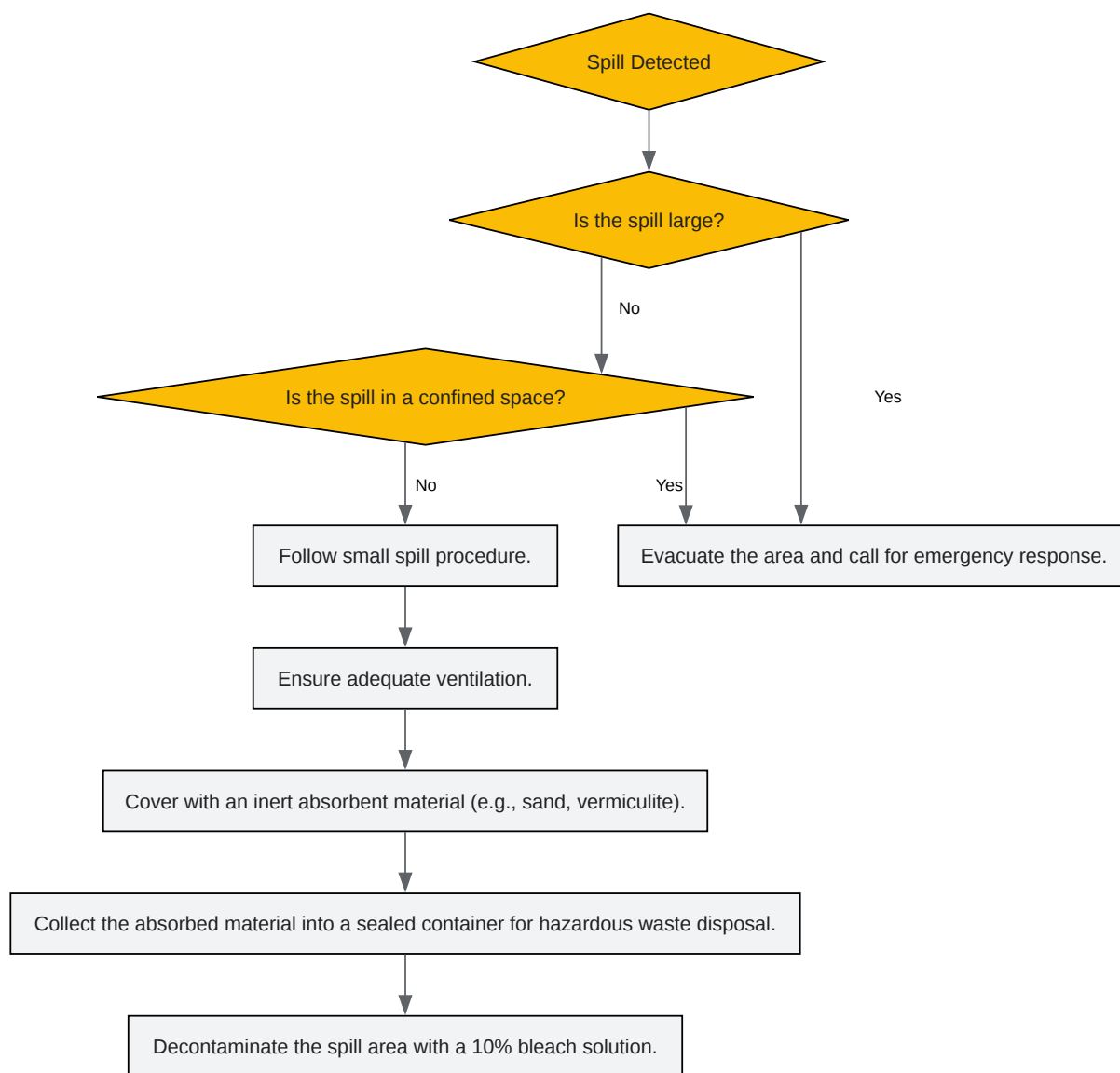
In the event of an emergency involving **2,4,6-Triisopropylbenzenethiol**, follow these procedures.

7.1. First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [1]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention. [1]
Inhalation	Move the exposed person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [1]

7.2. Spill Response

The appropriate response to a spill will depend on its size and location.



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Caption: Logical workflow for responding to a **2,4,6-Triisopropylbenzenethiol** spill.

Small Spills (inside a fume hood):

- Ensure the fume hood is operating correctly.
- Contain the spill with an inert absorbent material such as sand, earth, or vermiculite.^[1]
- Carefully scoop the absorbed material into a sealed, labeled container for hazardous waste disposal.
- Wipe the spill area with a cloth dampened with a 10% bleach solution, followed by a water rinse.

Large Spills (or any spill outside a fume hood):

- Evacuate the immediate area.
- Alert others in the vicinity.
- If it is safe to do so, increase ventilation to the area.
- Contact your institution's emergency response team.
- Do not attempt to clean up a large spill without appropriate training and personal protective equipment.

Disposal

All waste contaminated with **2,4,6-Triisopropylbenzenethiol**, including unused product, contaminated absorbents, and disposable PPE, must be disposed of as hazardous waste in accordance with local, state, and federal regulations. Do not dispose of this chemical down the drain.

This technical guide is intended to provide essential safety and handling information. Always consult the most recent Safety Data Sheet (SDS) for **2,4,6-Triisopropylbenzenethiol** before use and adhere to all institutional safety policies and procedures.

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